

Application Notes and Protocols for Sulfo Cy5.5-COOH Bioconjugation

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Compound of Interest

Compound Name: **Sulfo Cy5.5-COOH**

Cat. No.: **B3251683**

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These application notes provide detailed techniques and protocols for the covalent labeling of various biomolecules with **Sulfo Cy5.5-COOH**, a water-soluble, far-red fluorescent dye. Its exceptional brightness and high photostability make it an ideal choice for a wide range of applications, from fluorescence microscopy to in vivo imaging.^[1] The inclusion of sulfonate groups enhances its water solubility, which is highly advantageous for bioconjugation reactions in aqueous environments.^[1]

Core Principles of Sulfo Cy5.5-COOH Bioconjugation

The primary method for conjugating **Sulfo Cy5.5-COOH** to biomolecules involves the activation of its carboxylic acid group to a more reactive species that can then form a stable covalent bond with a nucleophilic functional group on the target biomolecule. The most common approach is the formation of an N-hydroxysuccinimide (NHS) ester, which readily reacts with primary amines to form a stable amide bond. This is often facilitated by the use of 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC or EDAC) in conjunction with N-hydroxysulfosuccinimide (Sulfo-NHS).^[2]

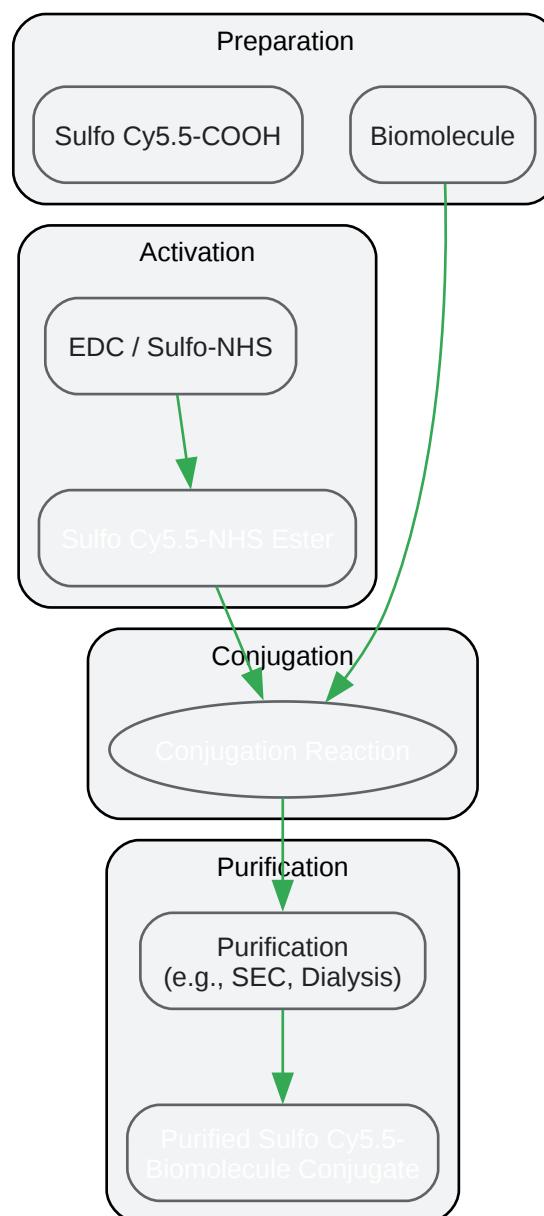
Spectral and Physicochemical Properties of Sulfo Cy5.5

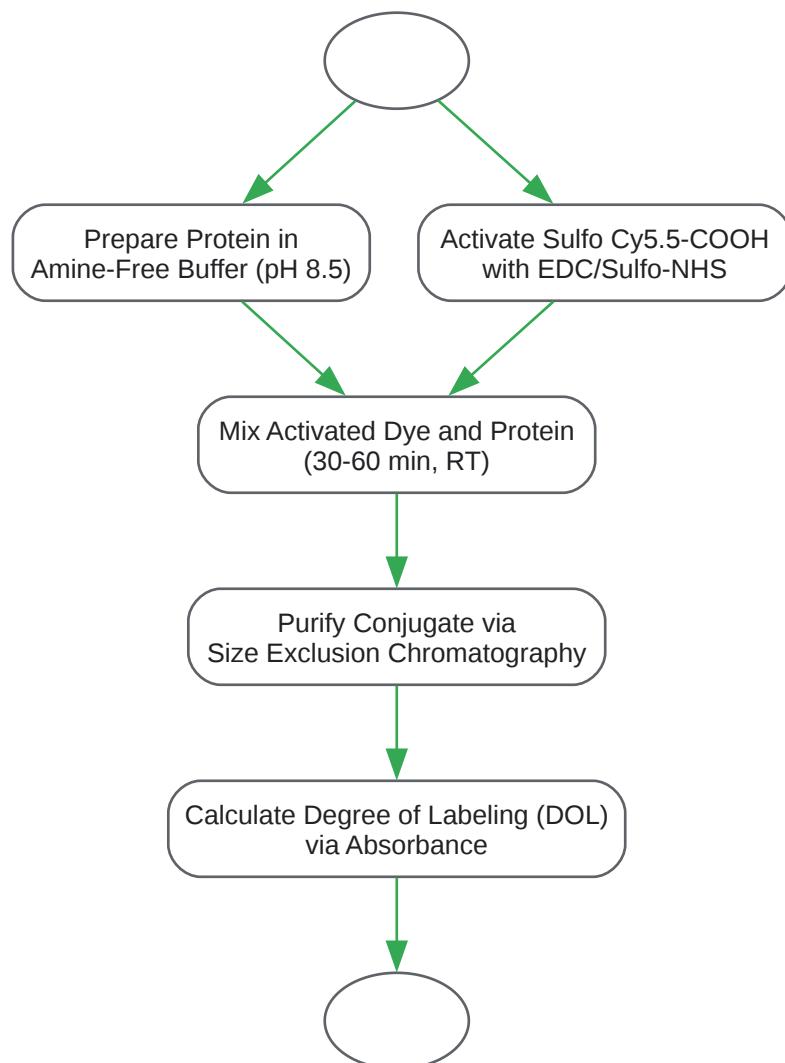
A summary of the key properties of the Sulfo Cy5.5 fluorophore is presented in the table below.

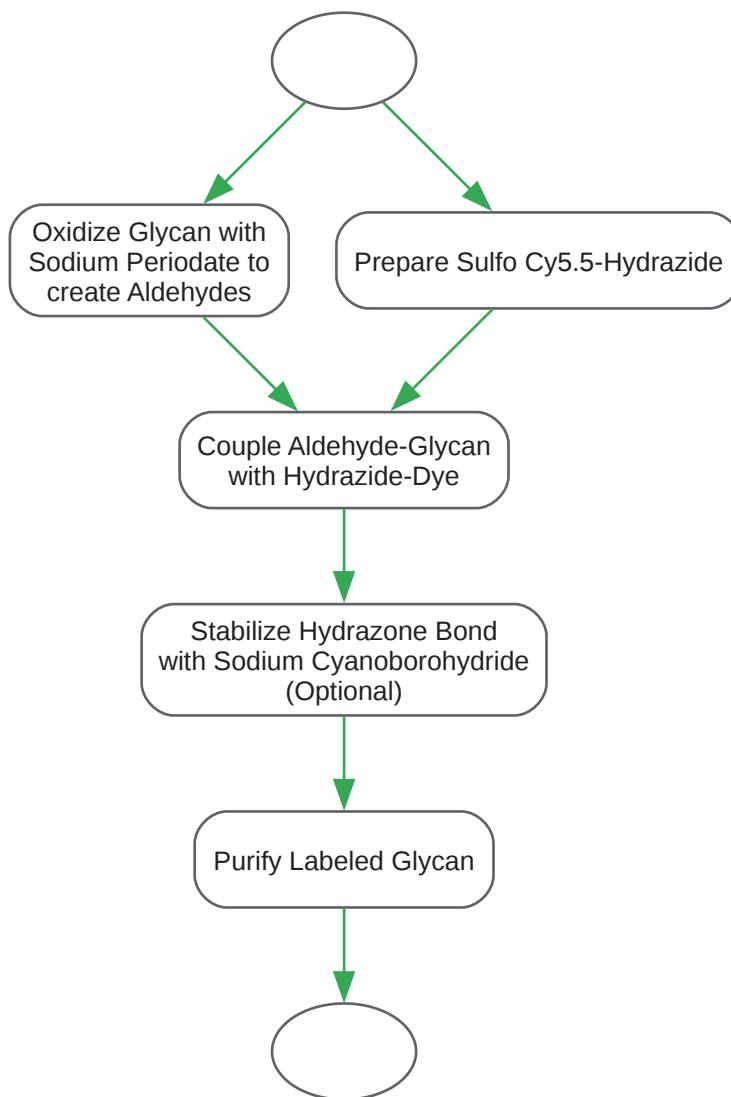
| Property | Value | Reference |
|--|--|-----------|
| Maximum Excitation (λ_{ex}) | ~675 - 678 nm | [1][3] |
| Maximum Emission (λ_{em}) | ~694 - 707 nm | [1][3] |
| Molar Extinction Coefficient | ~250,000 $\text{cm}^{-1}\text{M}^{-1}$ | [3] |
| Quantum Yield (Φ) | ~0.18 - 0.28 | [3][4] |
| Recommended Applications | Fluorescence Microscopy, Flow Cytometry, In Vivo Imaging, Bioconjugation | [1] |

Bioconjugation Experimental Workflow

The general workflow for labeling biomolecules with **Sulfo Cy5.5-COOH** is depicted below. This process involves the activation of the dye, conjugation to the biomolecule, and subsequent purification of the labeled conjugate.







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